

NODAGA vs. DOTA: Comparative Performance at a Glance

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Nodaga-nhs

CAS No.: 1407166-70-4

Cat. No.: S3525414

[Get Quote](#)

Comparison Aspect	NODAGA	DOTA	Key Supporting Evidence
In Vivo Stability	Generally higher [1] [2] [3]	Prone to transchelation & demetallation [4] [2] [3]	Lower liver uptake with NODAGA indicates better complex stability [1] [3] [5].

| **Liver Uptake** | Significantly lower [1] [3] [5] | Significantly higher [1] [3] | In a clinical PSMA study, liver uptake for **64Cu-NODAGA-PSMA-3Q** was **4.04 %ID/g** vs. **8.18 %ID/g** for 64Cu-DOTA-PSMA-3Q [3]. |

| **Tumor Retention** | Variable; can clear faster [3] | Often better long-term retention [3] | In a PSMA-3Q study, **DOTA showed significantly better tumor retention at 24 hours** compared to NOTA (a chelator very similar to NODAGA) [3]. |

| **Tumor Uptake** | Comparable to DOTA [1] | Comparable to NODAGA [1] | In an EpCAM-targeting study, tumor uptake at 24h was similar: ~13.2-13.4 %ID/g for both agents [1]. |

| **Labeling Conditions** | Milder (Room Temperature) [1] [2] | More forcing (Elevated Temperature, ~40-50°C) [1] [2] | Mild conditions with NODAGA are more suitable for sensitive biomolecules like antibodies [1] [2]. |

Detailed Experimental Data and Protocols

Here is a closer look at the key experiments that generated the data in the summary table.

Experiment 1: Comparison in a Prostate Cancer Immunoconjugate Model

This study directly compared the two chelators when conjugated to an EpCAM-targeting monoclonal antibody (mAb7) [1] [4].

- **Objective:** To determine if switching from DOTA to NODAGA could improve the in vivo performance and imaging contrast of a ^{64}Cu -labeled immunoconjugate.
- **Methods:**
 - **Conjugation & Radiolabeling:** DOTA- and NODAGA-conjugates of mAb7 were synthesized. Labeling with ^{64}Cu was performed at **40°C for 1 hour for DOTA** and at **25°C for 1 hour for NODAGA** [1].
 - **Biodistribution Study:** The radiolabeled agents were injected into nude mice bearing PC3-DsRed xenograft tumors. Organ uptake (%ID/g) was measured at 24 and 48 hours post-injection [1].
- **Key Results (Biodistribution at 24h):** [1] | Organ/Tissue | ^{64}Cu -DOTA-mAb7 (%ID/g) | ^{64}Cu -NODAGA-mAb7 (%ID/g) | | :--- | :--- | :--- | | **Tumor** | 13.44 ± 1.21 | 13.24 ± 4.86 | | **Liver** | 11.98 ± 0.92 | 8.77 ± 1.18 | | **Blood** | 17.75 ± 1.28 | 22.79 ± 1.60 |
- **Conclusion:** The ^{64}Cu -NODAGA-mAb7 conjugate demonstrated **lower liver accumulation** and **higher blood activity**, indicating superior in vivo stability. This resulted in a >2-fold higher tumor-to-prostate ratio, suggesting better ability to discriminate tumor tissue [1].

Experiment 2: Clinical Comparison in a PSMA-Targeting Tracer

This recent clinical study compared ^{64}Cu -PSMA-3Q tracers using either NOTA or DOTA as chelators, providing critical human data. NOTA's structure and copper complex stability are very similar to NODAGA, making this a highly relevant comparison [3].

- **Objective:** To evaluate the efficacy and safety of ^{64}Cu -DOTA-PSMA-3Q and ^{64}Cu -NOTA-PSMA-3Q and compare their biodistribution in patients with suspected prostate cancer [3].
- **Methods:**
 - **Radiolabeling:** Both tracers were synthesized by manual labeling, achieving >98% radiochemical purity [3].
 - **Clinical PET/CT Imaging:** 23 patients were imaged with both tracers. Standardized Uptake Values (SUVs) in various organs were measured and compared [3].
- **Key Results (Clinical SUV Data):** [3] | Organ/Gland | ^{64}Cu -NOTA-PSMA-3Q (SUV) | ^{64}Cu -DOTA-PSMA-3Q (SUV) | | :--- | :--- | :--- | | **Liver** | **4.04** | **8.18** | | **Parotid Gland** | 20.98 | 16.30 | | **Lacrimal Gland** | 17.73 | 10.84 | | **Submandibular Gland** | 20.26 | 17.28 |

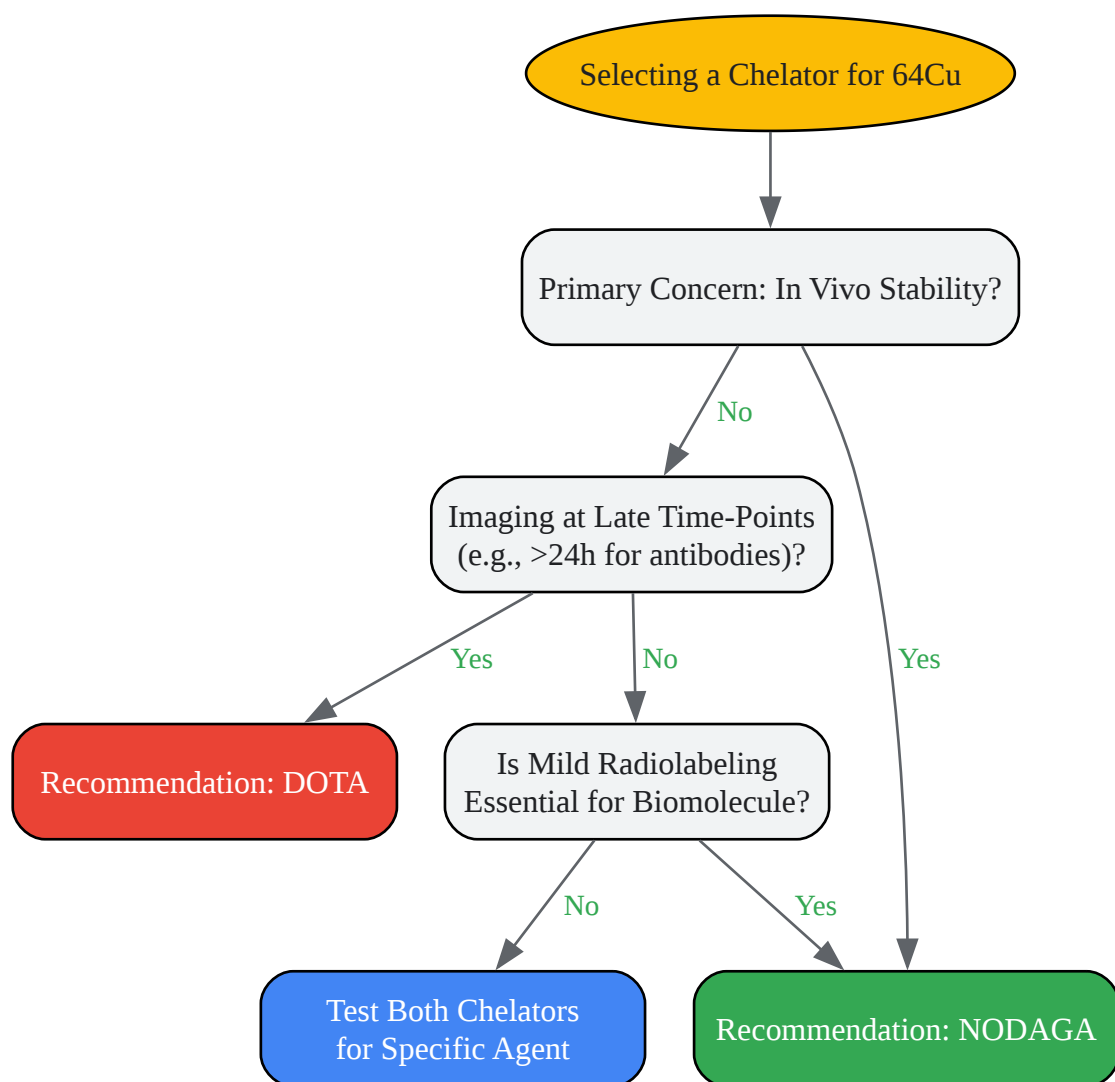
- **Conclusion:** The study confirmed that **⁶⁴Cu-NOTA-PSMA-3Q** has significantly lower liver uptake, a key indicator of better in vivo stability. It also showed higher uptake in most salivary glands. However, a separate preclinical arm of the study found that **⁶⁴Cu-DOTA-PSMA-3Q** had significantly better tumor retention at 24 hours [3].

Key Takeaways for Chelator Selection

The experimental data leads to several strategic considerations:

- **Prioritize NODAGA** for lower background signal, especially in liver imaging, and for milder, more biomolecule-friendly radiolabeling conditions [1] [2].
- **Consider DOTA** when the imaging time point is later (e.g., 48 hours for antibodies) and maximal tumor retention at that time is critical [3].
- **The choice is target and vector-dependent** - the optimal chelator can vary based on the specific targeting molecule (e.g., antibody vs. small peptide) and biological target [1] [3] [5].

To help visualize this decision-making process, the following workflow summarizes the key factors:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Comparison of DOTA and NODAGA as chelators for (64)Cu ... [pubmed.ncbi.nlm.nih.gov]
2. Synthesis and In Vitro Comparison of DOTA, NODAGA ... [mdpi.com]

3. Comparison of ^{64}Cu -DOTA-PSMA-3Q and ^{64}Cu -NOTA ... [pmc.ncbi.nlm.nih.gov]
4. Comparison of DOTA and NODAGA as chelators for ^{64}Cu - ... [sciencedirect.com]
5. Evaluation of a ^{64}Cu -labeled 1,4,7-triazacyclononane ... [spandidos-publications.com]

To cite this document: Smolecule. [NODAGA vs. DOTA: Comparative Performance at a Glance]. Smolecule, [2026]. [Online PDF]. Available at:
[<https://www.smolecule.com/products/b3525414#nodaga-vs-dota-for-copper-64-labeling>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com